

cycloheptanecarbaldehyde safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycloheptanecarbaldehyde

Cat. No.: B1584565

[Get Quote](#)

An In-depth Technical Guide to **Cycloheptanecarbaldehyde**: Safety Data and Handling Precautions

This guide provides comprehensive safety information and handling precautions for **cycloheptanecarbaldehyde** (CAS No. 4277-29-6), intended for researchers, scientists, and professionals in drug development. It consolidates data from various safety data sheets and chemical databases to ensure safe laboratory practices.

Chemical and Physical Properties

Cycloheptanecarbaldehyde, also known as formylcycloheptane, is an organic compound with the molecular formula $C_8H_{14}O$.^[1] It is classified as a combustible solid and requires careful handling due to its potential hazards.

Table 1: Physical and Chemical Properties of **Cycloheptanecarbaldehyde**

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O	[1]
Molecular Weight	126.20 g/mol	[1]
CAS Number	4277-29-6	[2][3]
Appearance	Solid	
Flash Point	Not applicable	
Storage Class	11 (Combustible Solids)	

Toxicological Data

Comprehensive toxicological data, such as specific LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values for **cycloheptanecarbaldehyde**, are not readily available in the reviewed literature. However, GHS hazard statements indicate that the substance is flammable and acts as an irritant.[1] Aldehydes as a class are known to be reactive and can exhibit toxicity by forming covalent adducts with macromolecules in the body.[4][5]

Table 2: GHS Hazard Information for **Cycloheptanecarbaldehyde**

Hazard Class	Category	GHS Statement	Source
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[1]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	[1]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **cycloheptanecarbaldehyde** are not specified in the available documentation. However, standard methodologies for evaluating aldehyde toxicity generally involve the following:

- **Acute Toxicity Studies (LD50/LC50):** These tests are typically performed according to OECD guidelines (e.g., OECD 402 for dermal toxicity, OECD 403 for inhalation toxicity). The protocol involves exposing laboratory animals (commonly rats or rabbits) to varying concentrations of the substance to determine the dose at which 50% of the test population succumbs.[\[6\]](#)[\[7\]](#)
- **Irritation and Corrosivity Studies:** Skin and eye irritation potential is assessed using protocols like the OECD 404 (Acute Dermal Irritation/Corrosion) and OECD 405 (Acute Eye Irritation/Corrosion) tests. These involve applying the substance to the skin or eyes of test animals and observing for effects like erythema, edema, and opacity over a set period.
- **In Vitro Assays:** Modern toxicological assessments often include in vitro methods to reduce animal testing. For aldehydes, this could involve assays to measure cytotoxicity in relevant cell lines or to study the compound's reactivity with key biological molecules like proteins and DNA.[\[4\]](#)

Handling and Storage Precautions

Proper handling and storage are critical to minimize risks associated with **cycloheptanecarbaldehyde**.

Handling:

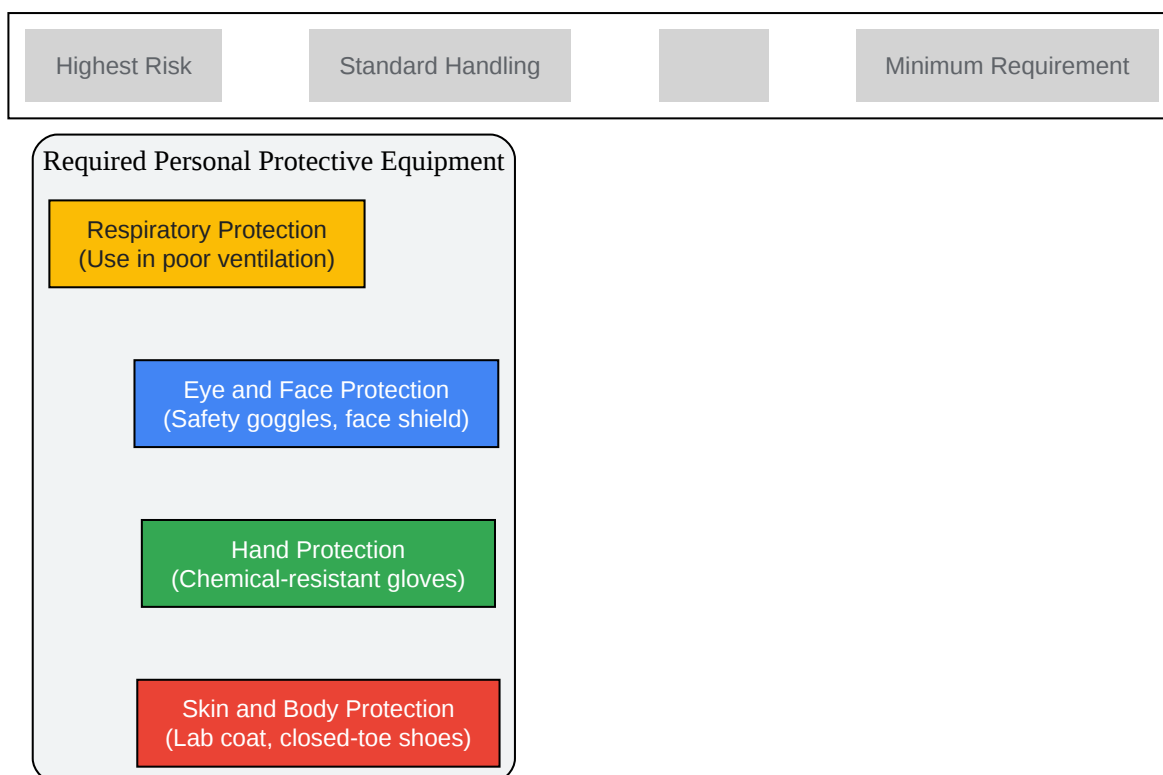
- Avoid contact with skin, eyes, and clothing.
- Work in a well-ventilated area or under a chemical fume hood.
- Use explosion-proof equipment and take precautionary measures against static discharge.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Do not eat, drink, or smoke in handling areas.
- Wash hands thoroughly after handling.

Storage:

- Keep containers tightly closed.
- Store in a cool, dry, and well-ventilated place.
- It is recommended to store in a refrigerator.
- Store locked up and under an inert gas atmosphere.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn to prevent exposure. The selection of PPE depends on the specific laboratory conditions and the quantity of the substance being handled.



[Click to download full resolution via product page](#)

Caption: Hierarchy of Personal Protective Equipment for handling **cycloheptanecarbaldehyde**.

First Aid Measures

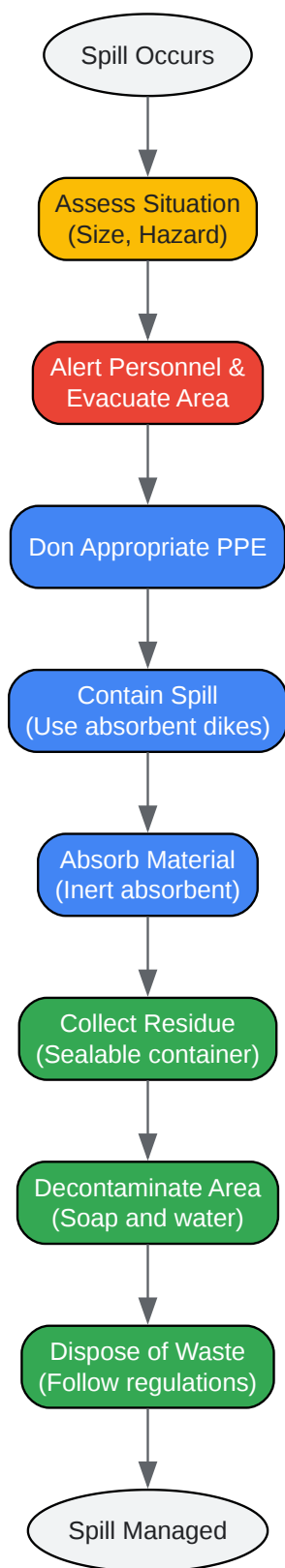
In case of exposure, immediate action is necessary.

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.
- **Skin Contact:** Take off all contaminated clothing immediately. Rinse the skin thoroughly with water. If irritation or a rash occurs, get medical advice.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- **Ingestion:** Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.

Spill and Emergency Procedures

A systematic approach is required to safely manage a spill.

Emergency Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Formylcycloheptane | C₈H₁₄O | CID 77961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cycloheptanecarbaldehyde | 4277-29-6 [sigmaaldrich.com]
- 3. CYCLOHEPTANECARBALDEHYDE | 4277-29-6 [chemicalbook.com]
- 4. Molecular Mechanisms of Aldehyde Toxicity: A Chemical Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Aldehyde toxicity and metabolism: the role of aldehyde dehydrogenases in detoxification, drug resistance and carcinogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. chemsafetypro.com [chemsafetypro.com]
- 7. concentration lc50 values: Topics by Science.gov [science.gov]
- To cite this document: BenchChem. [cycloheptanecarbaldehyde safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584565#cycloheptanecarbaldehyde-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com